Executive Summary: The "Ortho-Scaffold" Advantage

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Compound of Interest

Compound Name:	*2-Bromo-3-methylbenzaldehyde*
CAS No.:	*109179-31-9*
Cat. No.:	*B1282531*

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2-Bromo-3-methylbenzaldehyde (CAS: 109179-31-9) is a critical bifunctional intermediate in the synthesis of pharmacologically active heterocycles.[1] Its value in drug discovery stems from its specific substitution pattern: the ortho-relationship between the reactive aldehyde and the bromine handle, combined with the steric bulk of the meta-methyl group.[1]

This configuration makes it an ideal precursor for constructing isoquinolines, indoles, and biaryl scaffolds found in kinase inhibitors and CNS-active agents.[1] This guide provides a definitive physicochemical profile, a validated synthesis protocol, and a strategic workflow for its application in cross-coupling reactions.[1][2]

Physicochemical Profile & Molecular Weight Analysis[1][3][4]

Precise molecular weight calculations are essential for high-resolution mass spectrometry (HRMS) validation during synthesis.[1] Because bromine has two stable isotopes (

and

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) in a nearly 1:1 ratio, the "average" molecular weight is insufficient for mass spec confirmation. [1]

Table 1: Key Chemical Data

Parameter	Value	Notes
IUPAC Name	2-Bromo-3-methylbenzaldehyde	
CAS Number	109179-31-9	Verified Identifier
Molecular Formula	C H BrO	
Average Mol.[1][2][3][4][5][6][7][8][9][10] Weight	199.05 g/mol	For stoichiometric calculations
Monoisotopic Mass ( )	197.9680 g/mol	Primary MS Peak [M]+
Isotopic Mass ( )	199.9660 g/mol	Secondary MS Peak [M+2]+
Appearance	White to off-white solid	
Melting Point	45–48 °C	Low MP requires cold storage
Solubility	DCM, EtOAc, MeOH, DMSO	Poor solubility in water

> *Analytic Insight: In Mass Spectrometry, expect a characteristic 1:1 doublet pattern separated by 2 mass units (m/z 198 and 200) due to the bromine isotope distribution.[1]*

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Structural Reactivity & Steric Analysis

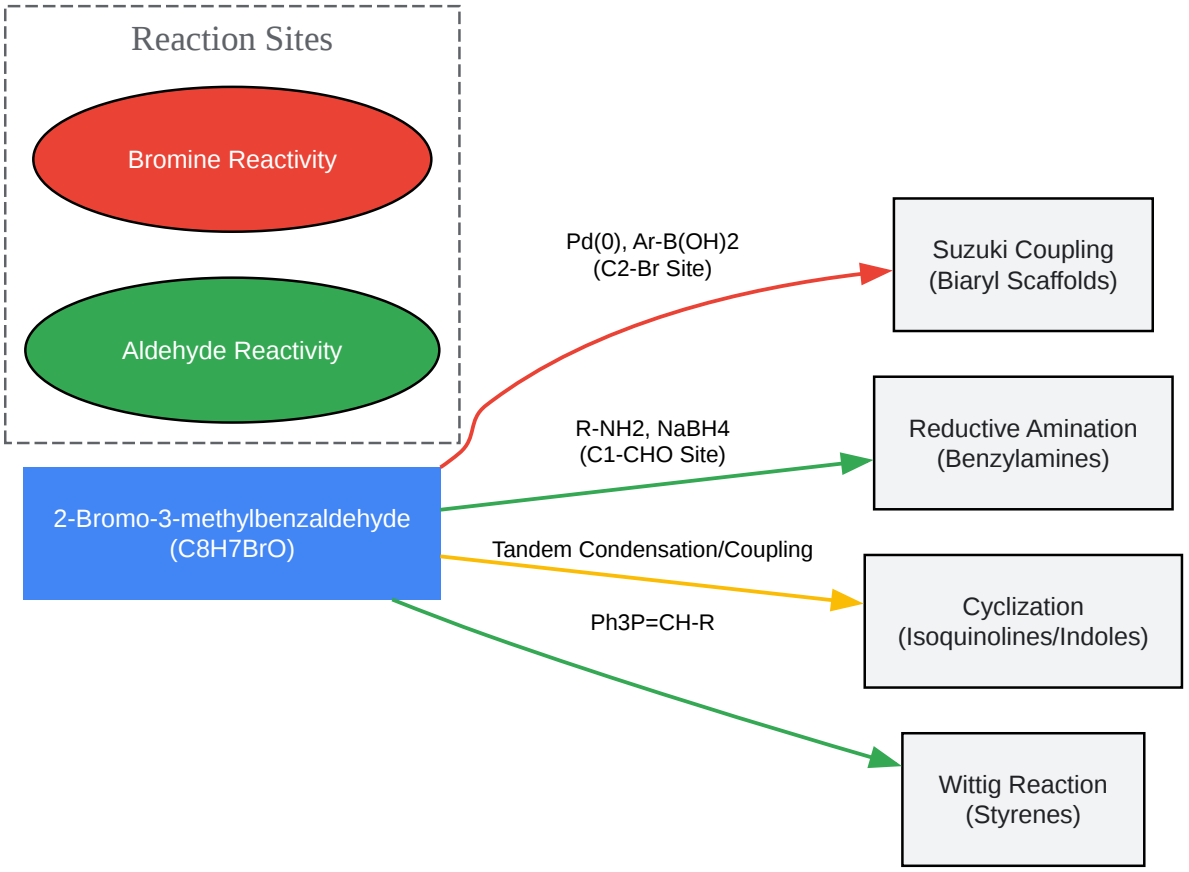
The utility of **2-Bromo-3-methylbenzaldehyde** lies in its divergent reactivity:

- C1-Aldehyde (Electrophile): Susceptible to nucleophilic attack (Grignard, reductive amination) or condensation (Wittig, Knoevenagel).[1]
- C2-Bromine (Cross-Coupling Handle): A site for Palladium-catalyzed reactions (Suzuki, Heck, Buchwald-Hartwig).[1]
- C3-Methyl (Steric Modulator): The methyl group exerts steric pressure on the C2 position.[1] While this prevents unwanted side reactions, it also requires specialized ligands (e.g., phosphines like XPhos or SPhos) during catalytic coupling to overcome the hindrance.[1]

Diagram 1: Divergent Synthetic Utility

This diagram maps the transformation logic, showing how this single molecule serves as a hub for various drug scaffolds.

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Caption: Divergent synthesis map illustrating the dual-functional nature of the core scaffold.

Preparation Protocol: Selective Oxidation

Context: If the aldehyde is not commercially available, it is best synthesized from the corresponding alcohol to avoid over-oxidation to the acid.[1]

Objective: Synthesis of **2-Bromo-3-methylbenzaldehyde** from 2-bromo-3-methylbenzyl alcohol. Method: Pyridinium Chlorochromate (PCC) Oxidation.[1] Yield Target: 85–90%

Reagents & Materials:

- Precursor: 2-Bromo-3-methylbenzyl alcohol (1.0 eq)[1][7]
- Oxidant: PCC (Pyridinium chlorochromate) (1.5 eq)

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- Solvent: Anhydrous Dichloromethane (DCM)
- Additive: Celite (diatomaceous earth) – Critical for preventing gummy residues.

Step-by-Step Methodology:

- Setup: Flame-dry a round-bottom flask (RBF) and equip it with a magnetic stir bar. Purge with Nitrogen (

).[1]
- Solvent Prep: Dissolve 2-bromo-3-methylbenzyl alcohol in anhydrous DCM (0.1 M concentration).
- Addition: Add PCC (1.5 eq) and an equal weight of Celite to the stirring solution.
  - Expert Note: The addition of Celite adsorbs the reduced chromium byproducts, preventing the formation of a "tar" that traps the product and lowers yield.[1]
- Reaction: Stir at room temperature (25 °C) for 3–4 hours. Monitor by TLC (20% EtOAc/Hexane).[1] The alcohol spot (

) should disappear, replaced by the aldehyde (

).[1]
- Workup: Dilute the reaction mixture with diethyl ether. Filter the suspension through a pad of silica gel or additional Celite to remove chromium salts.[1]
- Purification: Concentrate the filtrate under reduced pressure. If necessary, purify via flash column chromatography (Hexane/EtOAc 9:1) to obtain a white solid.[1][7]

Application Workflow: Suzuki-Miyaura Coupling

Context: Coupling this hindered bromide requires specific catalytic considerations.

Objective: Synthesis of a biaryl scaffold (e.g., 3-methyl-2-phenylbenzaldehyde). Challenge: The C3-methyl group creates steric hindrance, making standard Pd(

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)

catalysts sluggish.[1]

Optimized Protocol:

- Catalyst System: Use

  (Tris(dibenzylideneacetone)dipalladium(0)) with SPhos or XPhos.[1]

  - Why: These electron-rich, bulky Buchwald ligands facilitate oxidative addition into the hindered Ar-Br bond and promote reductive elimination.[1]

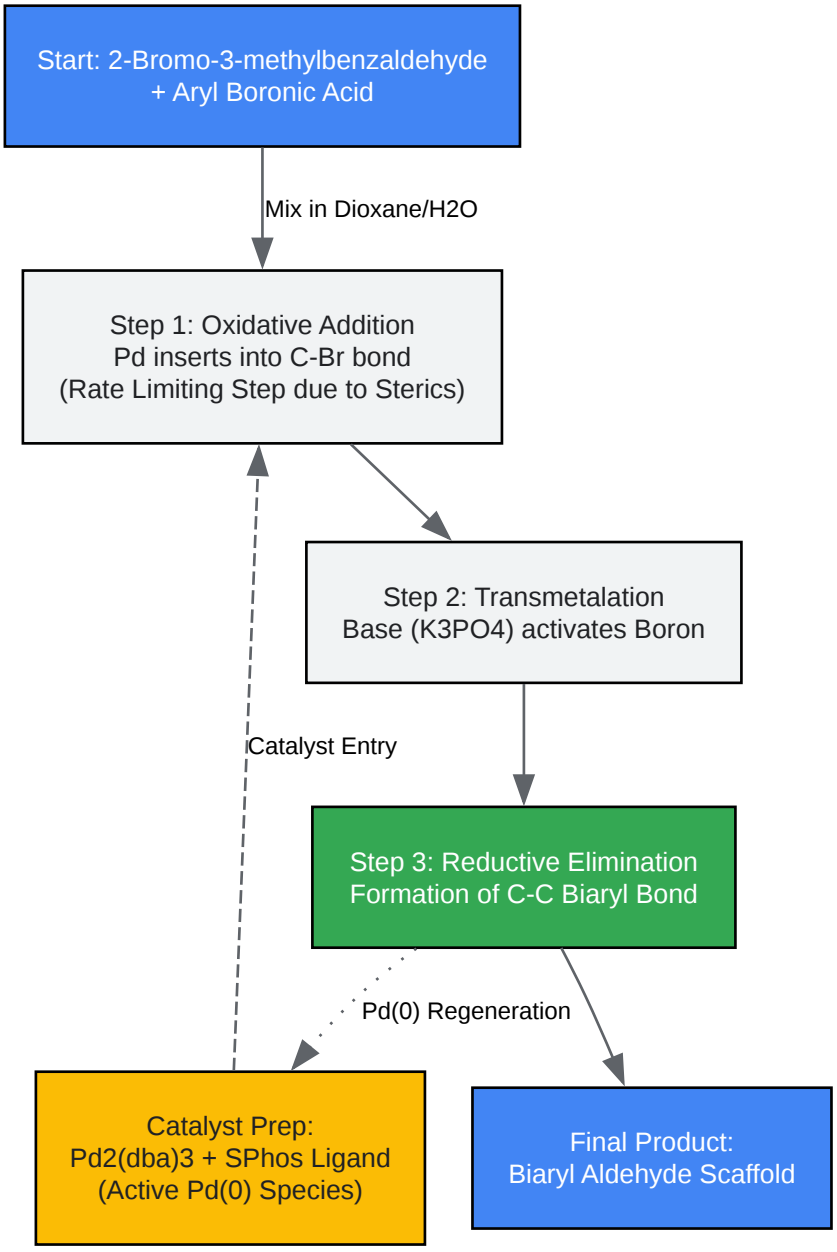
- Base:

  (Potassium phosphate tribasic) usually outperforms carbonates for hindered substrates.[1]

- Solvent: Toluene/Water (10:[1]1) or Dioxane/Water (4:1) at 100 °C.

Diagram 2: Catalytic Workflow

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Caption: Catalytic cycle optimized for sterically hindered ortho-substituted bromides.

Safety & Handling Standards

- PCC Toxicity: Pyridinium chlorochromate contains Hexavalent Chromium (

  ), a known carcinogen.[1] All weighing and reactions must occur in a fume hood.[1] Waste must be segregated as "Heavy Metal/Oxidizer."[1]

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- Aldehyde Reactivity: Benzaldehydes can auto-oxidize to benzoic acids upon prolonged exposure to air.[1] Store under an inert atmosphere (Argon/Nitrogen) at 2–8 °C.
- Skin/Eye Contact: The compound is an irritant.[1][10] Standard PPE (Nitrile gloves, safety glasses) is mandatory.[1]

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